

Application Notes: Preparation of Rufloxacin Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: *Rufloxacin hydrochloride*

Cat. No.: *B1680271*

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Abstract

These application notes provide a detailed protocol for the preparation of **Rufloxacin hydrochloride** stock solutions for use in research and development. Rufloxacin is a fluoroquinolone antibiotic that inhibits bacterial DNA gyrase and topoisomerase IV.[1] Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document outlines the necessary materials, safety precautions, and step-by-step procedures for dissolving **Rufloxacin hydrochloride** in common laboratory solvents and ensuring the stability of the resulting stock solutions.

Physicochemical Properties

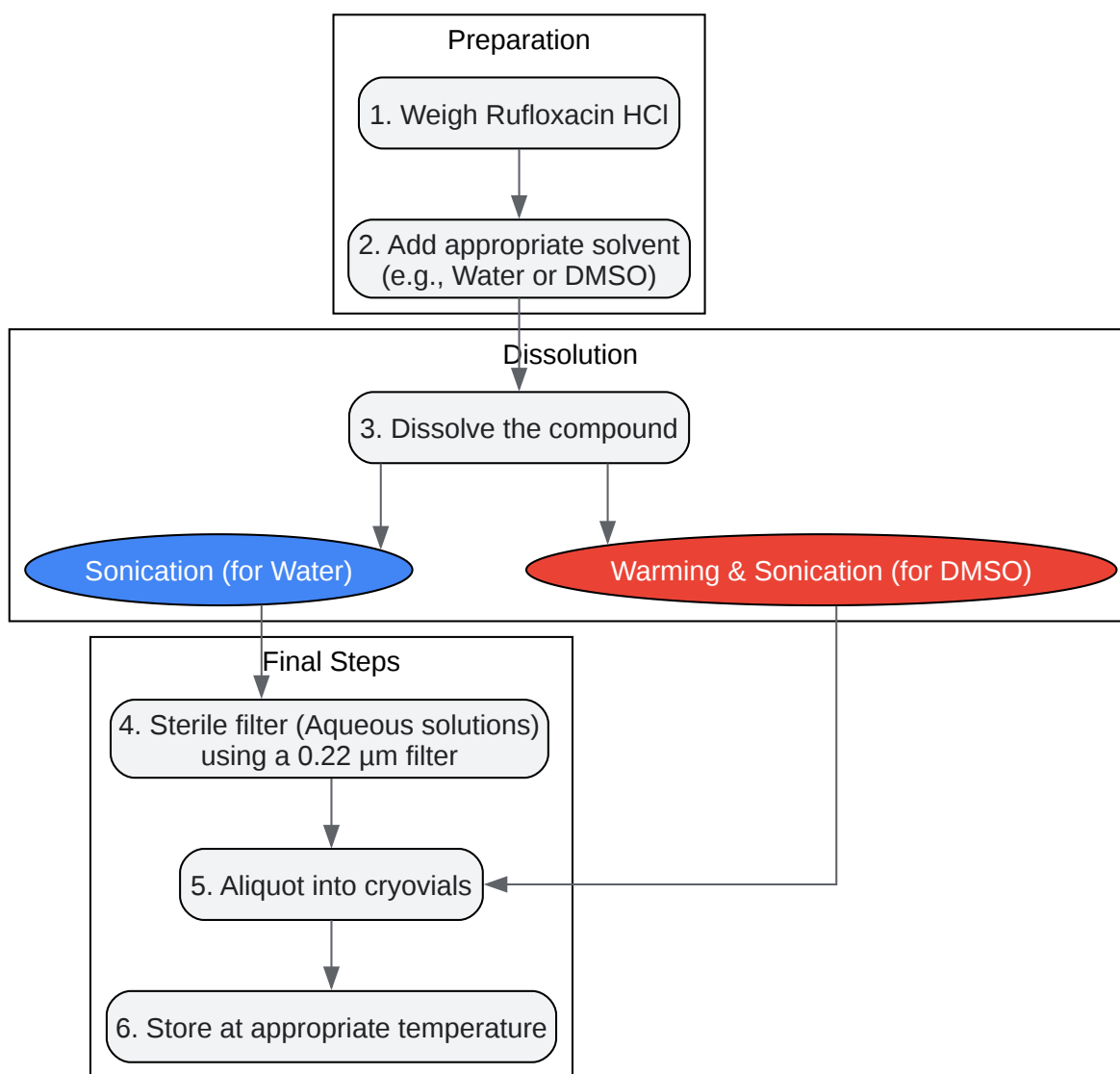
Rufloxacin hydrochloride is a light yellow to yellow crystalline solid.[2][3] A summary of its key physicochemical properties is provided in Table 1.

Table 1: Physicochemical Data for **Rufloxacin Hydrochloride**

Property	Value	Citations
Chemical Name	9-fluoro-2,3-dihydro-10-(4-methyl-1-piperazinyl)-7-oxo-7H-pyrido[1,2,3-de]-1,4-benzothiazine-6-carboxylic acid, monohydrochloride	[4][5]
Molecular Formula	C ₁₇ H ₁₉ ClFN ₃ O ₃ S	[2][6]
Molecular Weight	399.87 g/mol	[2][6]
CAS Number	106017-08-7	[2][4]
Appearance	Light yellow to yellow solid	[2]
Solubility in Water	2 mg/mL (5.00 mM); requires sonication	[2]
Solubility in DMSO	0.0852 mg/mL (0.21 mM); requires sonication and warming	[2]
Purity	≥98%	[5]

Experimental Workflow

The following diagram illustrates the general workflow for preparing a **Rufloxacin hydrochloride** stock solution.



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Caption: Workflow for **Rufloxacin Hydrochloride** Stock Solution Preparation.

Experimental Protocols

Required Materials and Equipment

- **Rufloxacin hydrochloride** powder (purity $\geq 98\%$)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile deionized or Milli-Q water
- Analytical balance
- Spatula
- Weighing paper or boat
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Micropipettes and sterile tips
- Vortex mixer
- Sonicator (water bath)
- Warming plate or water bath (for DMSO)
- Sterile syringe filters (0.22 μm pore size)
- Sterile syringes
- Sterile, light-protectant cryovials for aliquoting
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- **Rufloxacin hydrochloride** is harmful if swallowed.[4]
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of the powder.[7][8]

- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.[6][8]
- Avoid contact with skin and eyes.[7] In case of contact, rinse thoroughly with water.[6][7]
- Wash hands thoroughly after handling.[4]
- Refer to the Safety Data Sheet (SDS) for complete safety information before starting the procedure.[4][6][7]

Preparation of a 5 mM Aqueous Stock Solution

This protocol is based on the maximum reported solubility in water.[2]

- Calculate the required mass: To prepare 10 mL of a 5 mM stock solution:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 5 \text{ mmol/L} \times 0.010 \text{ L} \times 399.87 \text{ g/mol} = 1.999 \text{ mg}$
 - Therefore, weigh approximately 2.0 mg of **Rufloxacin hydrochloride**.
- Weighing: Using an analytical balance, carefully weigh 2.0 mg of **Rufloxacin hydrochloride** powder and transfer it to a sterile 15 mL conical tube.
- Solvent Addition: Add 10 mL of sterile deionized or Milli-Q water to the conical tube.
- Dissolution: Cap the tube tightly and vortex for 30-60 seconds. To fully dissolve the compound, place the tube in a sonicator water bath and sonicate until the solution is clear.[2] Visually inspect to ensure no solid particles remain.
- Sterilization: Draw the solution into a sterile syringe. Attach a 0.22 μm sterile syringe filter to the syringe. Filter the solution into a new sterile conical tube or directly into cryovials.[2] This step is crucial for applications requiring sterile conditions, such as cell culture.
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes in sterile, light-protectant cryovials to prevent degradation from repeated freeze-thaw cycles.[2]

Preparation of a 0.2 mM DMSO Stock Solution

This protocol is based on the reported solubility in DMSO.^[2] Note that the solubility in DMSO is significantly lower than in water.

- Calculate the required mass: To prepare 10 mL of a 0.2 mM stock solution:
 - $\text{Mass (mg)} = 0.2 \text{ mmol/L} \times 0.010 \text{ L} \times 399.87 \text{ g/mol} = 0.799 \text{ mg}$
 - Therefore, weigh approximately 0.8 mg of **Rufloxacin hydrochloride**.
- Weighing: Carefully weigh 0.8 mg of **Rufloxacin hydrochloride** powder and transfer it to a sterile 15 mL conical tube.
- Solvent Addition: Add 10 mL of anhydrous DMSO to the conical tube. It is recommended to use a fresh, unopened bottle of DMSO, as hygroscopic DMSO can negatively impact solubility.^[2]
- Dissolution: Cap the tube tightly and vortex for 30-60 seconds. The dissolution requires both sonication and gentle warming.^[2] Place the tube in a sonicator water bath and warm gently (e.g., to 37°C) until the solution is clear. Avoid excessive heat.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile cryovials suitable for DMSO.

Storage and Stability

Proper storage is essential to maintain the activity of the **Rufloxacin hydrochloride** stock solution.

Table 2: Recommended Storage Conditions for Stock Solutions

Storage Temperature	Shelf Life	Recommendations	Citation
-20°C	1 month	Store in sealed, light-protectant vials away from moisture.	[2][6]
-80°C	6 months	Store in sealed, light-protectant vials away from moisture.	[2][6]

- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles as this can lead to product inactivation.[2] Aliquoting into single-use volumes is highly recommended.
- Solid Compound: The solid **Rufloxacin hydrochloride** powder should be stored at 4°C, sealed away from moisture.[2][6] The stability of the solid is stated as ≥ 4 years when stored at -20°C.[5]

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